

In-Depth Technical Guide: Tert-butyl 3-ethenylpiperidine-1-carboxylate

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Compound of Interest

Compound Name: *Tert-butyl 3-ethenylpiperidine-1-carboxylate*

Cat. No.: B129423

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CAS Number: 146667-87-0

Chemical Formula: C₁₂H₂₁NO₂

Molecular Weight: 211.30 g/mol

Introduction

Tert-butyl 3-ethenylpiperidine-1-carboxylate, also known as 1-Boc-3-vinylpiperidine, is a chiral heterocyclic building block of significant interest in medicinal chemistry and pharmaceutical development. The presence of a vinyl group on the piperidine ring offers a versatile handle for a variety of chemical transformations, making it a valuable precursor for the synthesis of complex bioactive molecules and natural product analogs. The tert-butoxycarbonyl (Boc) protecting group ensures stability during synthetic manipulations and can be readily removed under acidic conditions. This guide provides a comprehensive overview of its chemical properties, synthesis, and potential applications for researchers, scientists, and drug development professionals.

Chemical and Physical Properties

This section summarizes the key physicochemical properties of **tert-butyl 3-ethenylpiperidine-1-carboxylate**.

Property	Value	Reference
Molecular Weight	211.301 g/mol	[1]
Exact Mass	211.157229 g/mol	[1]
Density	1.028 g/cm ³	[1]
Boiling Point	268.886 °C at 760 mmHg	[1]
Flash Point	116.418 °C	[1]
Refractive Index	1.517	[1]
Vapor Pressure	0.007 mmHg at 25°C	[1]

Synthesis

A common and effective method for the synthesis of **tert-butyl 3-ethenylpiperidine-1-carboxylate** is through the N-protection of 3-vinylpiperidine.

Experimental Protocol: N-Protection of (S)-3-Vinylpiperidine

This protocol details the synthesis of (S)-tert-butyl 3-vinylpiperidine-1-carboxylate.[\[1\]](#)

Objective: To protect the secondary amine of (S)-3-vinylpiperidine with a tert-butoxycarbonyl (Boc) group.

Materials:

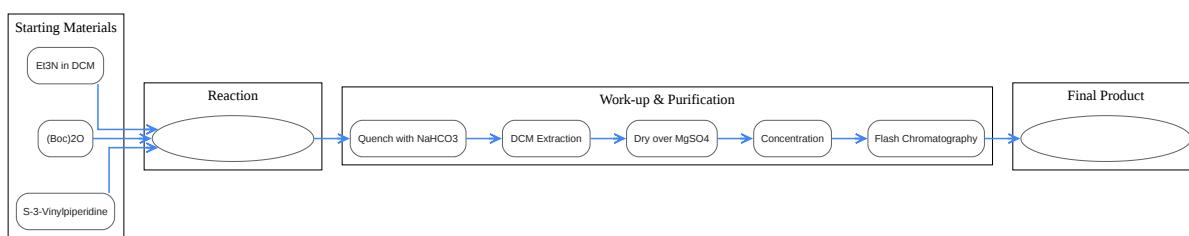
- (S)-3-Vinylpiperidine
- Di-tert-butyl dicarbonate ((Boc)₂O)
- Triethylamine (Et₃N)
- Dichloromethane (DCM)
- Saturated aqueous sodium bicarbonate (NaHCO₃) solution

- Brine
- Anhydrous magnesium sulfate ($MgSO_4$)

Procedure:

- To a stirred solution of (S)-3-vinylpiperidine (1.0 equivalent) and triethylamine (1.2 equivalents) in dichloromethane at 0 °C, add a solution of di-tert-butyl dicarbonate (1.1 equivalents) in dichloromethane dropwise.
- Allow the reaction mixture to warm to room temperature and stir for 12 hours.
- Quench the reaction with a saturated aqueous $NaHCO_3$ solution and separate the layers.
- Extract the aqueous layer with dichloromethane (3 x 50 mL).
- Combine the organic layers, wash with brine, dry over anhydrous $MgSO_4$, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel (eluent: hexane/ethyl acetate) to afford (S)-tert-butyl 3-vinylpiperidine-1-carboxylate.

Synthesis Workflow



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Caption: Synthetic workflow for the N-protection of (S)-3-vinylpiperidine.

Applications in Synthesis

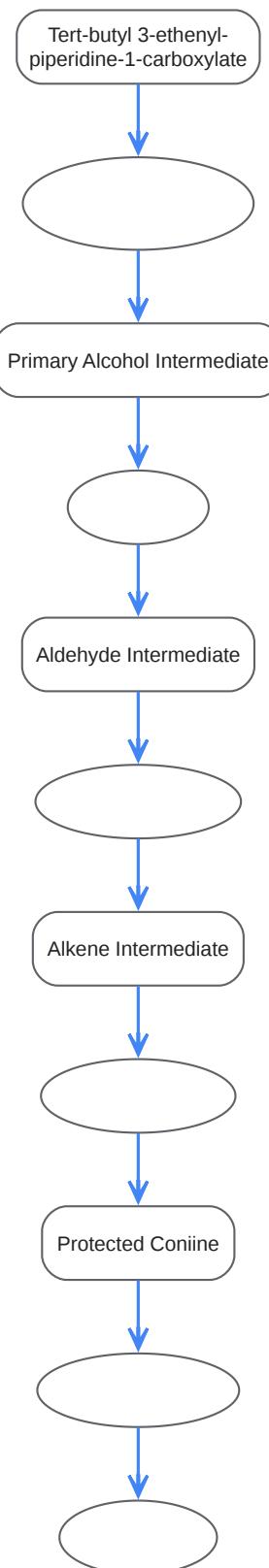
Tert-butyl 3-ethenylpiperidine-1-carboxylate is a valuable intermediate for the synthesis of various alkaloids and other biologically active compounds. The vinyl group can be readily functionalized, for instance, through hydroboration-oxidation to yield a primary alcohol, which can then be further elaborated.

Synthetic Strategy for (+)-Coniine

A notable application is in the total synthesis of the neurotoxic alkaloid (+)-coniine. The synthetic route involves the following key transformations starting from (S)-tert-butyl 3-vinylpiperidine-1-carboxylate.[\[1\]](#)

- Hydroboration-Oxidation: The vinyl group is converted to a primary alcohol.
- Oxidation: The primary alcohol is oxidized to the corresponding aldehyde.
- Wittig Reaction: The aldehyde undergoes a Wittig reaction to extend the carbon chain.
- Hydrogenation: The newly formed double bond is reduced.
- N-Deprotection: Removal of the Boc group yields (+)-coniine.

Logical Flow of (+)-Coniine Synthesis



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Caption: Key transformations in the synthesis of (+)-coniine.

Biological Activity and Potential Applications

While specific biological data for **tert-butyl 3-ethenylpiperidine-1-carboxylate** is not extensively reported in publicly available literature, the 3-substituted piperidine scaffold is a well-established pharmacophore present in numerous bioactive compounds. Derivatives of 3-substituted piperidines have been reported to exhibit a range of biological activities, suggesting potential areas of investigation for novel analogs derived from this starting material.

3-Substituent Class	Primary Biological Activity	Example Compound Class
Methyl	Analgesic (Opioid Receptor Agonist)	3-Methyl-4-(N-phenylamido)piperidines
Carboxamide	Anti-osteoporosis	Piperidine-3-carboxamides

The vinyl group of **tert-butyl 3-ethenylpiperidine-1-carboxylate** provides a reactive site for the introduction of various functionalities, allowing for the exploration of a wide chemical space in drug discovery programs.

Safety Information

It is important to handle **tert-butyl 3-ethenylpiperidine-1-carboxylate** with appropriate safety precautions.

GHS Hazard Statements:

- H302: Harmful if swallowed.[\[1\]](#)
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

GHS Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[\[1\]](#)

- P264: Wash skin thoroughly after handling.[[1](#)]
- P270: Do not eat, drink or smoke when using this product.[[1](#)]
- P280: Wear protective gloves/ eye protection/ face protection.
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/ physician if you feel unwell.[[1](#)]
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Conclusion

Tert-butyl 3-ethenylpiperidine-1-carboxylate is a key chiral building block with significant potential in synthetic and medicinal chemistry. Its versatile vinyl functionality allows for the construction of diverse molecular architectures, particularly in the synthesis of alkaloids and other complex natural products. While direct biological data on the compound itself is limited, the well-documented activities of other 3-substituted piperidines highlight the potential for discovering novel therapeutic agents through its use as a starting material. The established synthetic protocols and the potential for a wide range of chemical modifications make it a valuable tool for researchers in the field of drug discovery and development.

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References

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